

Application Notes and Protocols: 1,8-Diazacyclotetradecane-2,9-dione in Materials Science

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Compound of Interest

Compound Name: 1,8-Diazacyclotetradecane-2,9-dione

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the use of **1,8-diazacyclotetradecane-2,9-dione**, a macrocyclic diamide, in the field of materials science. This document details its synthesis, physicochemical properties, and its applications as a monomer in the development of advanced polyamides and as a ligand in the formation of metal-organic frameworks (MOFs).

Physicochemical Properties of 1,8-Diazacyclotetradecane-2,9-dione

A thorough understanding of the physicochemical properties of **1,8-diazacyclotetradecane-2,9-dione** is fundamental to its application in materials science.

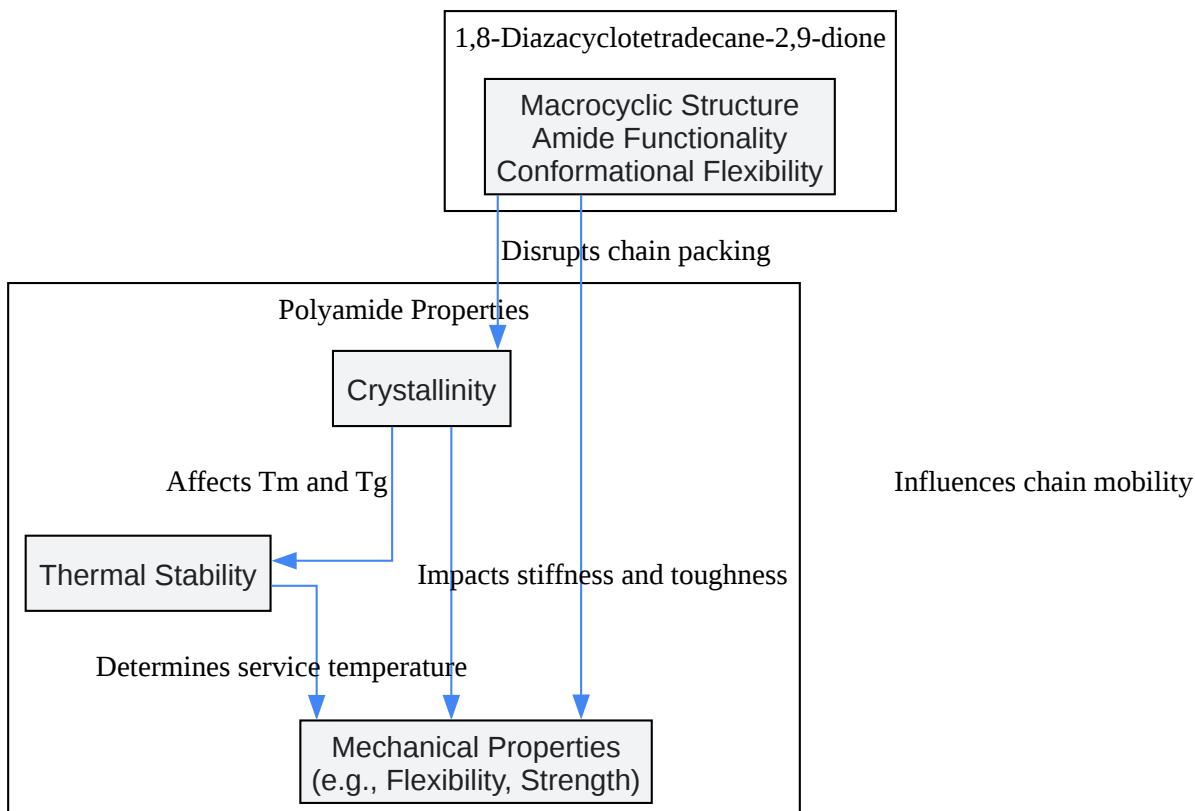
Property	Value
Molecular Formula	C ₁₂ H ₂₂ N ₂ O ₂
Molecular Weight	226.32 g/mol
CAS Number	56403-09-9
Appearance	White to off-white solid
Melting Point	α-form: 341 °C; β-form: transitions to α-form at ~242-247°C
Boiling Point	497.8 °C at 760 mmHg (Predicted)
Density	0.969 g/cm ³ (Predicted)
Solubility	Low solubility in water; soluble in many organic solvents such as methanol and DMSO (with heating). Tends to aggregate in water.
Hydrogen Bonding	Acts as both a hydrogen bond donor and acceptor.

Applications in Polyamide Synthesis

1,8-Diazacyclotetradecane-2,9-dione can be utilized as a comonomer in the synthesis of polyamides to modify their properties. The incorporation of this macrocyclic diamide into the polymer backbone can influence crystallinity, thermal stability, and mechanical properties.

Structure-Property Relationships in Polyamides

The introduction of **1,8-diazacyclotetradecane-2,9-dione** into a polyamide chain can disrupt the regular packing of polymer chains, potentially leading to a decrease in crystallinity and an increase in flexibility. The two amide groups within the macrocycle can participate in hydrogen bonding, influencing the polymer's mechanical strength and thermal resistance.



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Caption: Logical relationship between the structure of **1,8-diazacyclotetradecane-2,9-dione** and polyamide properties.

Experimental Protocol: Synthesis of a Copolyamide using **1,8-Diazacyclotetradecane-2,9-dione**

This protocol describes a representative method for the synthesis of a copolyamide via melt polycondensation. The ratios of the comonomers can be varied to achieve desired material properties.

Materials:

- **1,8-Diazacyclotetradecane-2,9-dione**

- Dicarboxylic acid (e.g., adipic acid)
- Diamine (e.g., hexamethylenediamine)
- Catalyst (e.g., phosphoric acid)
- Nitrogen gas (high purity)

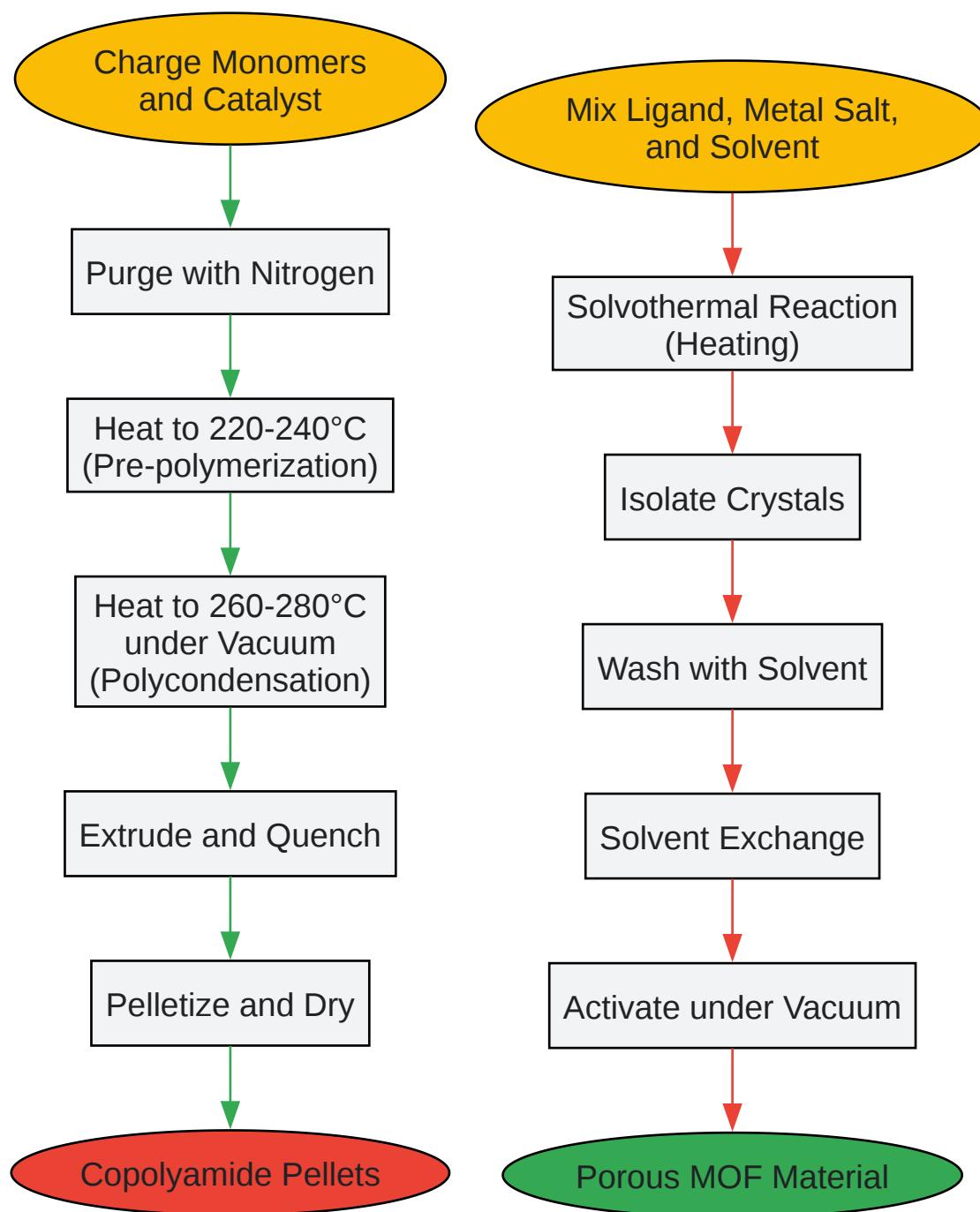
Equipment:

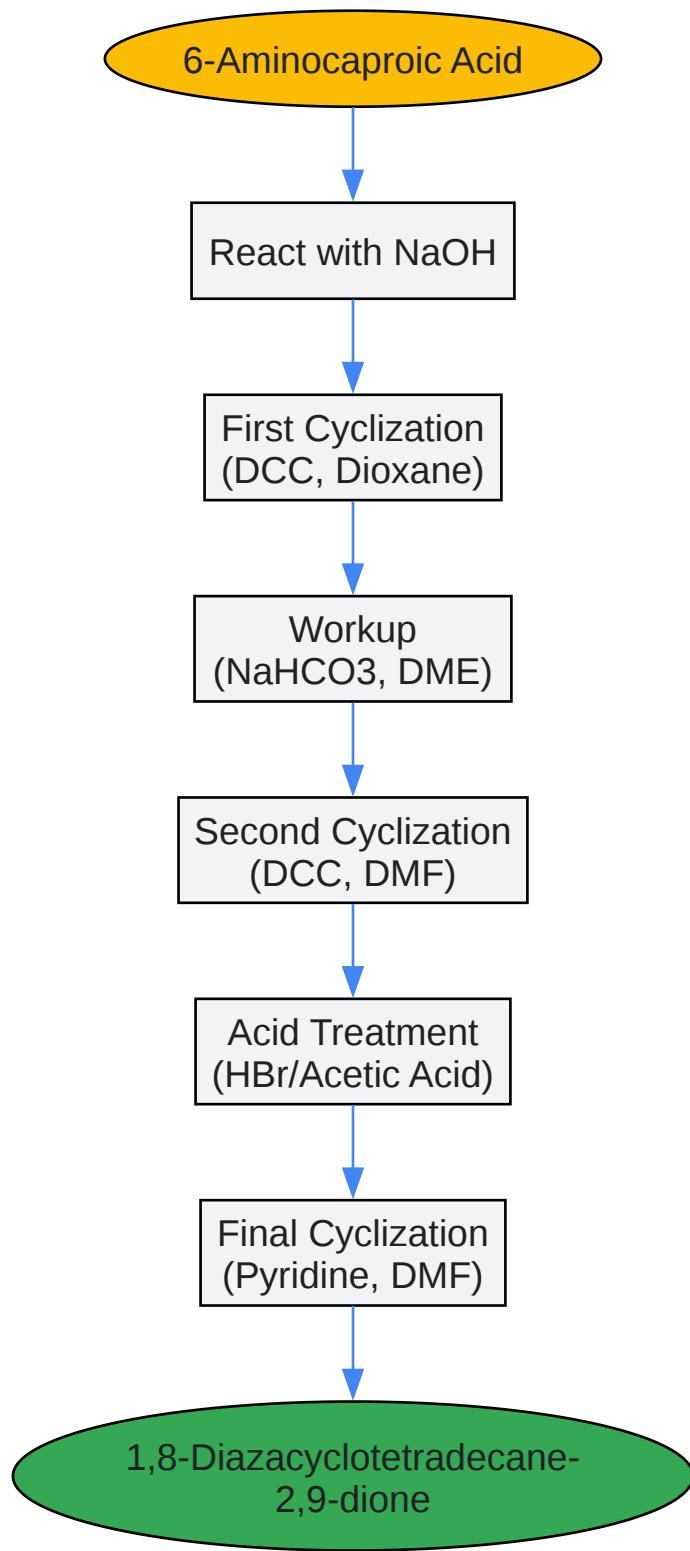
- High-temperature glass reactor with a mechanical stirrer, nitrogen inlet, and a distillation outlet
- Heating mantle with temperature controller
- Vacuum pump

Procedure:

- Charging the Reactor: Charge equimolar amounts of the dicarboxylic acid and the diamine mixture (hexamethylenediamine and **1,8-Diazacyclotetradecane-2,9-dione** at a desired molar ratio) into the reactor.
- Catalyst Addition: Add a catalytic amount of phosphoric acid (typically 0.1-0.5 mol% relative to the dicarboxylic acid).
- Inerting the System: Purge the reactor with high-purity nitrogen for at least 30 minutes to remove any oxygen.
- Pre-polymerization: Heat the reactor to 220-240°C under a slow stream of nitrogen with continuous stirring. Water will start to distill off.
- Polycondensation: After the majority of the water has been removed (typically 1-2 hours), gradually increase the temperature to 260-280°C and slowly apply a vacuum (reducing the pressure to <1 torr) to facilitate the removal of the remaining water and drive the polymerization to completion.

- Polymer Extrusion and Quenching: Once the desired melt viscosity is achieved (indicated by the stirrer torque), extrude the molten polymer from the reactor into a water bath to quench and solidify it.
- Pelletizing and Drying: Pelletize the resulting polymer strand and dry the pellets in a vacuum oven at 80-100°C for 24 hours before further characterization.





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- To cite this document: BenchChem. [Application Notes and Protocols: 1,8-Diazacyclotetradecane-2,9-dione in Materials Science]. BenchChem, [2025]. [Online PDF].

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